D-Prolinol: A Technical Guide to Solubility, Stability, and Application

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*D-Prolinol*
CAS No.:	*68832-13-3*
Cat. No.:	*B1301034*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

D-Prolinol, a chiral amino alcohol derived from the amino acid D-proline, is a pivotal building block and catalyst in modern organic and medicinal chemistry. Its rigid pyrrolidine scaffold and dual functional handles (a secondary amine and a primary alcohol) make it an invaluable tool for establishing stereocenters with high precision. This technical guide provides an in-depth overview of the solubility and stability of **D-Prolinol**, alongside detailed experimental protocols and a visual exploration of its role in key synthetic transformations.

Physicochemical and Solubility Data

Accurate solubility data is critical for reaction setup, purification, and formulation. While extensive quantitative solubility data for **D-Prolinol** across a wide range of solvents is not readily available in public literature, this section compiles its known physical properties and qualitative solubility profile.

Physical and Chemical Properties

© 2026 BenchChem. All rights reserved.

The fundamental properties of **D-Prolinol** are summarized below, providing a baseline for its handling and use.

Property	Value	Reference(s)
Chemical Name	(R)-(-)-2-Pyrrolidinemethanol	[1][2]
Synonyms	(R)-(-)-2-(Hydroxymethyl)pyrrolidine, D-Pro-ol	[1][2][3]
CAS Number	68832-13-3	[1][2]
Molecular Formula	$C_5H_{11}NO$	[1][2]
Molecular Weight	101.15 g/mol	[2]
Appearance	Colorless to pale yellow liquid/oil	[1]
Density	1.025 - 1.036 g/mL (at 20-25 °C)	[1]
Boiling Point	74 - 76 °C at 2 mmHg	[1]
Optical Rotation	$[\alpha]^{20}/D \approx -31°$ (c=1 in Toluene)	[1]
Purity	Typically ≥ 99% (Chiral Purity, GC)	[1]

Solubility Profile

D-Prolinol is generally characterized by its high solubility in many common organic solvents, a property that facilitates its use in a wide array of reaction conditions.[1] It is also soluble in water.

© 2026 BenchChem. All rights reserved.

Solvent	Solubility	Notes
Water	Soluble	The presence of both a hydroxyl and an amino group allows for hydrogen bonding.
Toluene	Soluble	Used as a solvent for measuring optical rotation.[1]
Methanol	Soluble (Slightly)	Expected to be soluble due to its polar nature.
Chloroform	Soluble (Slightly)	Expected to be soluble.
Organic Solvents	Exhibits remarkable solubility	A general statement from suppliers indicates broad compatibility.[1]

Note: The term "Slightly" is taken from qualitative descriptors in chemical catalogs; quantitative data (e.g., g/100 mL) is not specified.

For context, the related amino acid D-Proline (CAS 344-25-2) is highly soluble in water (1620 g/L at 20°C), slightly soluble in acetone, and insoluble in ethanol.[4] However, as an amino alcohol, **D-Prolinol**'s solubility characteristics differ.

Stability and Storage

Understanding the stability of **D-Prolinol** is essential for ensuring its chemical integrity during storage and use, thereby guaranteeing reproducibility in sensitive asymmetric reactions.

© 2026 BenchChem. All rights reserved.

Parameter	Recommendation / Data	Reference(s)
Storage Temperature	0 - 8 °C; Keep in a dark place	[1]
Atmosphere	Store under inert atmosphere	-
General Stability	Stable under normal, recommended storage conditions.	-
Incompatibilities	Strong oxidizing agents.	-
Degradation	In the bacterium Sinorhiobium meliloti, D-proline can be oxidized to Δ^1-pyrroline-2-carboxylate.[5] While this is a biological pathway for the related amino acid, it highlights the pyrrolidine ring's potential sites for oxidation. Specific chemical degradation pathways for D-Prolinol are not well-documented in the reviewed literature.	
Polymer-Supported Stability	Polymer-supported D-Prolinol catalysts show high thermal stability, maintaining structural integrity up to 250-300°C. They also exhibit good mechanical stability and resistance to various organic solvents and pH conditions.	-

Experimental Protocols

Detailed and validated protocols are the foundation of reproducible scientific research. This section outlines methodologies for determining solubility and assessing stability, which can be adapted for **D-Prolinol**.

© 2026 BenchChem. All rights reserved.

Protocol for Solubility Determination (Gravimetric Method)

This protocol describes a general static equilibrium method for determining the solubility of a compound like **D-Prolinol** in various solvents at different temperatures.

- Preparation: Add an excess amount of **D-Prolinol** to a known volume of the selected solvent (e.g., methanol, water, toluene) in a sealed vial equipped with a magnetic stir bar.
- Equilibration: Place the vial in a thermostatically controlled shaker or water bath set to the desired temperature (e.g., 298.15 K). Stir the mixture for a sufficient time (e.g., 24-48 hours) to ensure equilibrium is reached.
- Phase Separation: After equilibration, stop stirring and allow the solution to settle for several hours (e.g., 6-8 hours) at the constant temperature to ensure the undissolved solute fully precipitates.
- Sampling: Carefully withdraw a known volume of the clear, saturated supernatant using a pre-heated or temperature-equilibrated syringe fitted with a filter (e.g., 0.45 µm PTFE) to prevent transfer of solid particles.
- Solvent Evaporation: Transfer the filtered aliquot to a pre-weighed vial. Evaporate the solvent under a gentle stream of nitrogen or in a vacuum oven at a suitable temperature until a constant weight of the **D-Prolinol** residue is achieved.
- Calculation: The solubility is calculated based on the mass of the residue and the volume of the supernatant taken. The experiment is repeated at different temperatures to generate a solubility curve.

Protocol for Stability-Indicating Method Development (HPLC)

A stability-indicating High-Performance Liquid Chromatography (HPLC) method is designed to separate the intact compound from any potential degradation products, allowing for accurate quantification of its stability over time.

© 2026 BenchChem. All rights reserved.

- Forced Degradation Studies: To identify potential degradation products and demonstrate method specificity, subject **D-Prolinol** to stress conditions.[6] This typically includes:
  - Acid Hydrolysis: 1 M HCl at 80°C for ~60 min.
  - Base Hydrolysis: 1 M NaOH at 80°C for ~60 min.
  - Oxidation: 3% H_2O_2 at 80°C for ~60 min.
  - Thermal Stress: Dry heat at 100°C for 24 hours.
- Initial Method Development:
  - Column Selection: Start with a common reversed-phase column (e.g., C18, 150 x 4.6 mm, 5 µm).
  - Mobile Phase: Use a gradient mobile phase to ensure elution of compounds with varying polarities. A typical starting point is Mobile Phase A: 0.1% Trifluoroacetic Acid (TFA) in water and Mobile Phase B: 0.1% TFA in acetonitrile.[7]
  - Gradient: Run a broad gradient (e.g., 5% to 95% B over 20 minutes) to elute all components.
  - Detection: Use a UV detector (e.g., Diode Array Detector) to monitor the elution. **D-Prolinol** lacks a strong chromophore, so detection might require derivatization or alternative methods like mass spectrometry (LC-MS) or evaporative light scattering detection (ELSD).
- Method Optimization: Analyze the chromatograms from the forced degradation samples. The goal is to achieve baseline separation between the main **D-Prolinol** peak and all degradation product peaks. Adjust parameters such as the gradient slope, mobile phase pH, column type, and temperature to optimize resolution.
- Method Validation: Once optimized, validate the method according to ICH guidelines. This involves assessing parameters such as specificity, linearity, accuracy, precision, limit of detection (LOD), and limit of quantitation (LOQ).[7][8]

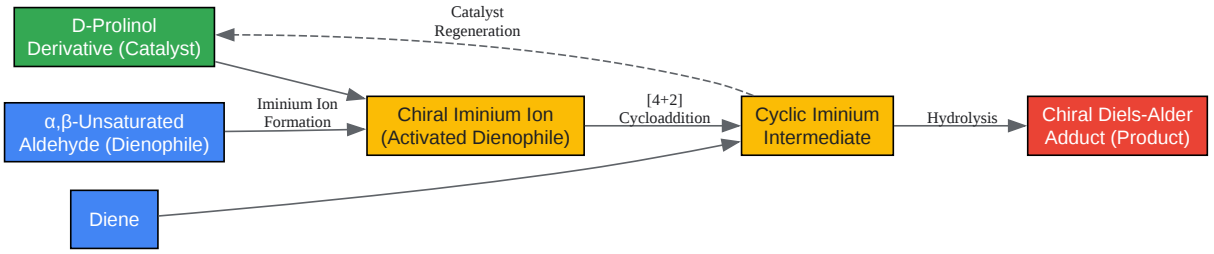
© 2026 BenchChem. All rights reserved.

Role in Asymmetric Synthesis: Workflows and Mechanisms

D-Prolinol is most renowned for its application as a catalyst and chiral auxiliary in asymmetric synthesis, enabling the creation of enantiomerically pure compounds.[1]

Asymmetric Diels-Alder Reaction

Prolinol derivatives are effective organocatalysts for asymmetric Diels-Alder reactions, which are powerful [4+2] cycloadditions for forming six-membered rings.[9][10] The catalyst transiently reacts with the dienophile to form a chiral iminium ion, which lowers the dienophile's LUMO energy and sterically shields one face, directing the diene to attack from the opposite face.[9][11]



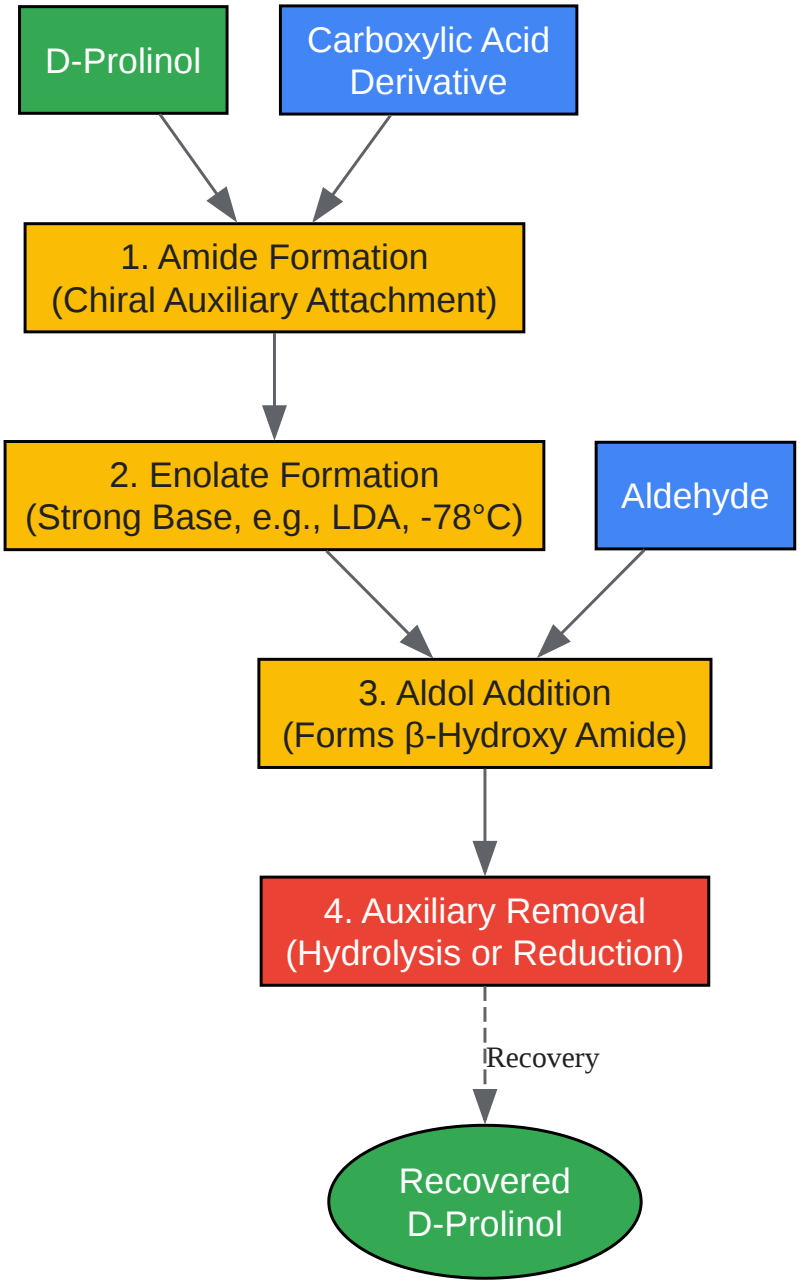
Click to download full resolution via product page

Caption: Catalytic cycle for a **D-Prolinol** derivative-catalyzed asymmetric Diels-Alder reaction.

Asymmetric Aldol Reaction using a Chiral Auxiliary

In this strategy, **D-Prolinol** is temporarily attached to a substrate (e.g., a carboxylic acid) to form a chiral auxiliary. This auxiliary then directs the stereochemical outcome of a subsequent reaction, such as an aldol addition.[12] The auxiliary is cleaved and can be recovered after the desired stereocenter has been formed.[12]

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Experimental workflow for an asymmetric aldol reaction using **D-Prolinol** as a chiral auxiliary.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

© 2026 BenchChem. All rights reserved.

References

- 1. chemimpex.com [chemimpex.com]
- 2. scbt.com [scbt.com]
- 3. peptide.com [peptide.com]
- 4. D-Proline, 99% | Fisher Scientific [fishersci.ca]
- 5. journals.asm.org [journals.asm.org]
- 6. turkjps.org [turkjps.org]
- 7. Stability-indicating HPLC assay for lysine-proline-valine (KPV) in aqueous solutions and skin homogenates - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. chromatographyonline.com [chromatographyonline.com]
- 9. benchchem.com [benchchem.com]
- 10. Diels–Alder reaction - Wikipedia [en.wikipedia.org]
- 11. mdpi.com [mdpi.com]
- 12. benchchem.com [benchchem.com]

- To cite this document: BenchChem. [D-Prolinol: A Technical Guide to Solubility, Stability, and Application]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1301034/docs#d-prolinol-a-technical-guide-to-solubility-stability-and-application]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.